

# An In-depth Technical Guide to Direct Blue 71 Dye

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## Compound of Interest

Compound Name: Direct Blue 71

Cat. No.: B12370080

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Direct Blue 71**, a trisazo class dye. The information is intended for researchers, scientists, and professionals in drug development who may utilize this dye in their work.

## Core Chemical and Physical Properties

**Direct Blue 71**, also known by its Colour Index number C.I. 34140, is a dark blue, water-soluble dye.<sup>[1][2][3]</sup> It is primarily used for dyeing cellulosic fibers such as cotton, viscose, and paper, as well as leather and soap.<sup>[1][3]</sup> The dye's high affinity for these materials is a key characteristic for its application in various industries.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Direct Blue 71**:



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Experimental Protocols

### Synthesis of Direct Blue 71

The manufacturing of **Direct Blue 71** is a multi-step process involving three sequential coupling reactions.[1] The general procedure is as follows:

- **First Coupling:** 3-Aminonaphthalene-1,5-disulfonic acid is diazotized and then coupled with Naphthalen-1-amine.
- **Second Coupling:** The product from the first coupling is diazotized again and subsequently coupled with 8-Aminonaphthalene-2-sulfonic acid.
- **Third Coupling:** The resulting intermediate is diazotized for a third time and finally coupled with 7-Amino-4-hydroxynaphthalene-2-sulfonic acid under alkaline conditions to yield **Direct Blue 71**.<sup>[1]</sup>

## Visualizations

### Experimental Workflow for the Synthesis of Direct Blue 71

The following diagram illustrates the key steps in the synthesis of **Direct Blue 71**.



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Caption: Synthesis workflow of **Direct Blue 71** dye.

## Logical Relationship of Reactants in Synthesis

This diagram shows the sequential addition of the key reactants in the synthesis process.



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Caption: Reactant addition sequence for **Direct Blue 71**.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Direct Blue 71 Dye]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12370080#molecular-weight-of-direct-blue-71-dye\]](https://www.benchchem.com/product/b12370080#molecular-weight-of-direct-blue-71-dye)

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